

Detailed experimental protocol for 4'-aminooctanophenone synthesis

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Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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Application Note & Protocol: Synthesis of 4'-Aminooctanophenone

Abstract

This document provides a comprehensive, step-by-step experimental protocol for the synthesis of **4'-aminooctanophenone**, a valuable chemical intermediate. The described synthetic strategy is a robust three-step process commencing with the protection of aniline via acetylation, followed by a Friedel-Crafts acylation of the resulting acetanilide with octanoyl chloride, and culminating in the acidic hydrolysis of the acetamido group to yield the final product. This protocol is designed for researchers in organic synthesis, medicinal chemistry, and materials science, offering detailed procedural instructions, explanations of the underlying chemical principles, safety precautions, and expected outcomes.

Introduction

4'-Aminooctanophenone is an aromatic ketone containing a primary amino group, making it a versatile bifunctional molecule. This structure serves as a key building block in the synthesis of

more complex molecules, including pharmaceuticals, liquid crystals, and specialty polymers. The long alkyl chain (octanoyl group) imparts lipophilicity, while the aminophenyl moiety provides a site for a wide range of chemical modifications, such as diazotization, acylation, and alkylation.

The synthetic approach detailed herein was chosen for its reliability and high regioselectivity. Direct Friedel-Crafts acylation of aniline is generally unsuccessful because the Lewis acid catalyst (e.g., AlCl_3) complexes with the basic amino group, deactivating the aromatic ring towards electrophilic substitution.^[1] To circumvent this, the amino group is temporarily protected as an acetamide. The acetyl group is moderately activating and strongly ortho, para-directing, ensuring the incoming octanoyl group adds predominantly at the desired para position. The final deprotection step efficiently regenerates the primary amine, yielding the target compound.

Overall Reaction Scheme

The synthesis of **4'-aminooctanophenone** is accomplished via the following three-step reaction sequence:

Step 1: Protection of Aniline

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Aniline is acetylated with acetic anhydride to form N-phenylacetamide (acetanilide).

Step 2: Friedel-Crafts Acylation Step 2: Friedel-Crafts Acylation

Acetanilide undergoes Friedel-Crafts acylation with octanoyl chloride in the presence of aluminum chloride to yield 4'-acetamidooctanophenone.

Step 3: Deprotection (Hydrolysis) Step 3: Hydrolysis

The acetamido group is hydrolyzed under acidic conditions to produce the final product, **4'-aminooctanophenone**.

Materials and Equipment

Reagents and Chemicals

Reagent	Formula	Purity	Supplier
Aniline	$C_6H_5NH_2$	≥99%	Sigma-Aldrich
Acetic Anhydride	$(CH_3CO)_2O$	≥98%	Sigma-Aldrich
Glacial Acetic Acid	CH_3COOH	≥99.7%	Fisher Scientific
Zinc Dust	Zn	Fisher Scientific	
Octanoyl Chloride	$CH_3(CH_2)_6COCl$	≥99%	Sigma-Aldrich
Aluminum Chloride (Anhydrous)	$AlCl_3$	≥99.9%	Sigma-Aldrich
Dichloromethane (DCM)	CH_2Cl_2	Anhydrous, ≥99.8%	Sigma-Aldrich
Hydrochloric Acid (HCl)	HCl	37% (conc.)	Fisher Scientific
Sodium Hydroxide (NaOH)	NaOH	Pellets, ≥97%	Sigma-Aldrich
Ethyl Acetate	$C_4H_8O_2$	ACS Grade	Fisher Scientific
Hexanes	C_6H_{14}	ACS Grade	Fisher Scientific
Sodium Sulfate (Anhydrous)	Na_2SO_4	Granular	Fisher Scientific
Deionized Water	H_2O		

Equipment

- Round-bottom flasks (100 mL, 250 mL, 500 mL)
- Reflux condenser
- Magnetic stirrer and stir bars
- Heating mantle or oil bath
- Dropping funnel
- Separatory funnel
- Büchner funnel and filter flasks
- Rotary evaporator
- Beakers, Erlenmeyer flasks, graduated cylinders
- Ice bath
- pH paper or pH meter
- Standard laboratory glassware and personal protective equipment (PPE)

Experimental Protocol

Step 1: Synthesis of Acetanilide (N-phenylacetamide)

Principle: This step protects the highly reactive amino group of aniline as an amide. The acetylation reduces the basicity of the nitrogen and its activating effect on the aromatic ring, preventing side reactions in the subsequent Friedel-Crafts step.^[2]

Procedure:

- To a 250 mL round-bottom flask, add aniline (10.0 mL, ~10.2 g, 0.11 mol), glacial acetic acid (20 mL), and a pinch of zinc dust (approx. 0.5 g). The zinc dust is added to prevent the oxidation of aniline during the reaction.^[3]

- Add acetic anhydride (20.0 mL, ~21.6 g, 0.21 mol) to the flask.
- Attach a reflux condenser and, using a heating mantle, gently heat the mixture to reflux for approximately 20-30 minutes.
- After refluxing, carefully pour the hot reaction mixture into a 500 mL beaker containing 250 mL of ice-cold water while stirring vigorously. This will hydrolyze any excess acetic anhydride and precipitate the crude acetanilide.
- Continue stirring for 10-15 minutes as the white, solid product crystallizes.
- Collect the crude acetanilide by vacuum filtration using a Büchner funnel. Wash the crystals with two portions of cold deionized water (2 x 50 mL).
- Recrystallize the crude product from a minimum amount of hot water to obtain pure, white, flaky crystals of acetanilide.
- Dry the purified crystals in a desiccator or a low-temperature oven (~80 °C). Weigh the final product and calculate the yield. The expected melting point is 113-115 °C.

Step 2: Friedel-Crafts Acylation of Acetanilide

Principle: This is an electrophilic aromatic substitution reaction. The Lewis acid, aluminum chloride, coordinates with octanoyl chloride to form a highly electrophilic acylium ion.^[4] The electron-rich aromatic ring of acetanilide then attacks this electrophile, primarily at the para position, to form 4'-acetamidooctanophenone.^{[5][6]}

Procedure:

- Set up a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a gas outlet (connected to a gas bubbler or scrub trap), and a dropping funnel. Ensure all glassware is oven-dried to be moisture-free.
- In a dry fume hood, suspend anhydrous aluminum chloride (35.0 g, 0.26 mol) in 150 mL of anhydrous dichloromethane (DCM) in the reaction flask.
- Cool the suspension to 0 °C using an ice bath.

- Slowly add octanoyl chloride (15.0 mL, ~14.4 g, 0.088 mol) dropwise from the dropping funnel to the stirred AlCl_3 suspension over 20-30 minutes. The rate of addition should be controlled to keep the internal temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 30 minutes.
- In a separate beaker, dissolve the dried acetanilide from Step 1 (10.8 g, 0.080 mol) in 100 mL of anhydrous DCM.
- Add the acetanilide solution to the dropping funnel and add it dropwise to the reaction mixture over 30 minutes.
- After the addition is complete, heat the reaction mixture to reflux (approx. 40 °C) and maintain for 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the flask back to 0 °C in an ice bath.
- Quenching: Very carefully and slowly, pour the reaction mixture into a 1 L beaker containing 400 g of crushed ice and 50 mL of concentrated HCl. Caution: This process is highly exothermic and will release HCl gas. Perform this in a well-ventilated fume hood.
- Stir the quenched mixture until all the ice has melted and the aluminum salts have dissolved in the aqueous layer.
- Transfer the mixture to a 1 L separatory funnel. Separate the organic (DCM) layer.
- Extract the aqueous layer with two additional portions of DCM (2 x 75 mL).
- Combine all organic extracts and wash sequentially with 100 mL of deionized water, 100 mL of 5% NaOH solution, and finally 100 mL of brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent using a rotary evaporator to yield crude 4'-acetamidooctanophenone as a solid.
- Purify the crude product by recrystallization from an ethanol/water mixture.

Step 3: Hydrolysis of 4'-Acetamidooctanophenone

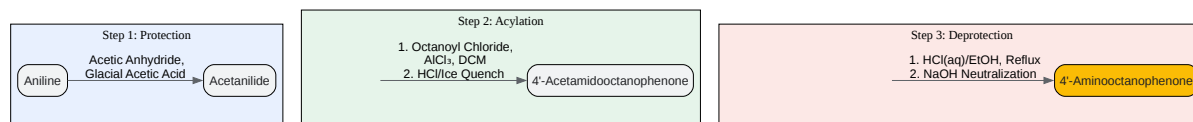
Principle: The acetyl protecting group is removed by acid-catalyzed hydrolysis to regenerate the primary amine.[7][8] The amide is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water, leading to the cleavage of the amide bond.[9]

Procedure:

- Place the purified 4'-acetamidooctanophenone (e.g., 10.0 g, 0.038 mol) in a 250 mL round-bottom flask.
- Add 50 mL of ethanol and 50 mL of 6 M hydrochloric acid.
- Attach a reflux condenser and heat the mixture to reflux for 2-3 hours. The solid should dissolve as the reaction proceeds.
- After reflux, cool the solution to room temperature and then further in an ice bath.
- Slowly and carefully neutralize the acidic solution by adding 10 M NaOH solution dropwise with constant stirring and cooling. The free amine will precipitate. Continue adding base until the solution is alkaline (pH > 10, check with pH paper).
- Collect the precipitated solid by vacuum filtration and wash thoroughly with cold deionized water until the washings are neutral.
- Recrystallize the crude **4'-aminooctanophenone** from an ethanol/water or methanol/water mixture to obtain the pure product.
- Dry the final product, weigh it, and calculate the overall yield.

Workflow Visualization

The following diagram illustrates the key stages of the synthesis process.



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Caption: Workflow for the three-step synthesis of **4'-aminooctanophenone**.

Safety Precautions

- General: Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. All procedures should be performed in a well-ventilated chemical fume hood.
- Aniline: Toxic and readily absorbed through the skin. Handle with care.
- Acetic Anhydride: Corrosive and a lachrymator. Causes severe burns upon contact.
- Octanoyl Chloride: Corrosive, combustible, and moisture-sensitive. Reacts violently with water. It is a lachrymator and can cause severe burns to the skin, eyes, and respiratory tract. [\[10\]](#)[\[11\]](#)[\[12\]](#)
- Aluminum Chloride (Anhydrous): Highly hygroscopic and reacts violently with water, releasing heat and HCl gas. Handle in a dry environment.
- Dichloromethane (DCM): Volatile and a suspected carcinogen. Avoid inhalation of vapors.
- Acids and Bases: Concentrated acids (HCl) and bases (NaOH) are highly corrosive. Handle with extreme care, especially during quenching and neutralization steps, which are highly exothermic.

Expected Results and Characterization

Yield and Physical Properties

Compound	Step Yield	Overall Yield	Appearance	Melting Point (°C)
Acetanilide	85-95%	-	White, flaky solid	113-115
4'-Acetamidooctano phenone	70-80%	-	Off-white to pale yellow solid	~130-134
4'-Aminooctanophe none	80-90%	~48-68%	Light yellow or tan solid	~75-78

Spectroscopic Data for 4'-Aminooctanophenone

The structure of the final product should be confirmed using standard analytical techniques.[13]

- ¹H NMR (CDCl₃, 400 MHz): δ (ppm) ~7.85 (d, 2H, Ar-H), ~6.65 (d, 2H, Ar-H), ~4.10 (br s, 2H, -NH₂), ~2.85 (t, 2H, -COCH₂-), ~1.70 (quint, 2H, -COCH₂CH₂-), ~1.30 (m, 8H, -(CH₂)₄-), ~0.90 (t, 3H, -CH₃).
- ¹³C NMR (CDCl₃, 100 MHz): δ (ppm) ~200.0 (C=O), ~150.0 (C-NH₂), ~131.0 (Ar-CH), ~128.0 (Ar-C), ~114.0 (Ar-CH), ~38.0 (-COCH₂-), ~31.5, ~29.0, ~24.5, ~22.5 (Alkyl CH₂), ~14.0 (-CH₃).
- IR (KBr, cm⁻¹): ~3450, 3350 (N-H stretch, primary amine), ~3050 (Ar C-H stretch), ~2950, 2850 (Alkyl C-H stretch), ~1660 (C=O stretch, ketone conjugated), ~1620, 1520 (N-H bend and Ar C=C stretch).[14]
- Mass Spectrometry (EI-MS): m/z (%) = 219 (M⁺), 120 ([H₂NC₆H₄CO]⁺).

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